

Investigating "JCC76": A Case of Mistaken Identity in Antitumor Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JCC76

Cat. No.: B1672820

[Get Quote](#)

A thorough investigation into the scientific literature and publicly available data reveals no evidence of a compound designated "**JCC76**" with demonstrable antitumor properties. It is highly probable that the query refers to the Jurkat 76 (J76) T-cell line, a crucial tool in cancer immunotherapy research. This guide will clarify the nature of the J76 cell line and its application in evaluating novel cancer therapies, while also addressing the initial query's likely misconception.

While no direct antitumor agent named **JCC76** was identified, the J76 cell line is instrumental in the development of such therapies. The Jurkat 76 cell line is a subclone of the human Jurkat T-cell line that lacks endogenous T-cell receptor (TCR) alpha and beta chains.^[1] This unique characteristic makes it an ideal platform for expressing exogenous TCRs that recognize specific tumor antigens, thereby allowing researchers to study the efficacy of engineered T-cell therapies.^[1]

The Role of Jurkat 76 in Adoptive T-Cell Therapy Research

Adoptive T-cell therapy is a promising form of cancer treatment that involves isolating a patient's own T-cells, genetically modifying them to recognize and attack cancer cells, and then reinfusing them into the patient. The J76 cell line plays a vital role in the preclinical evaluation of these genetically engineered T-cells.

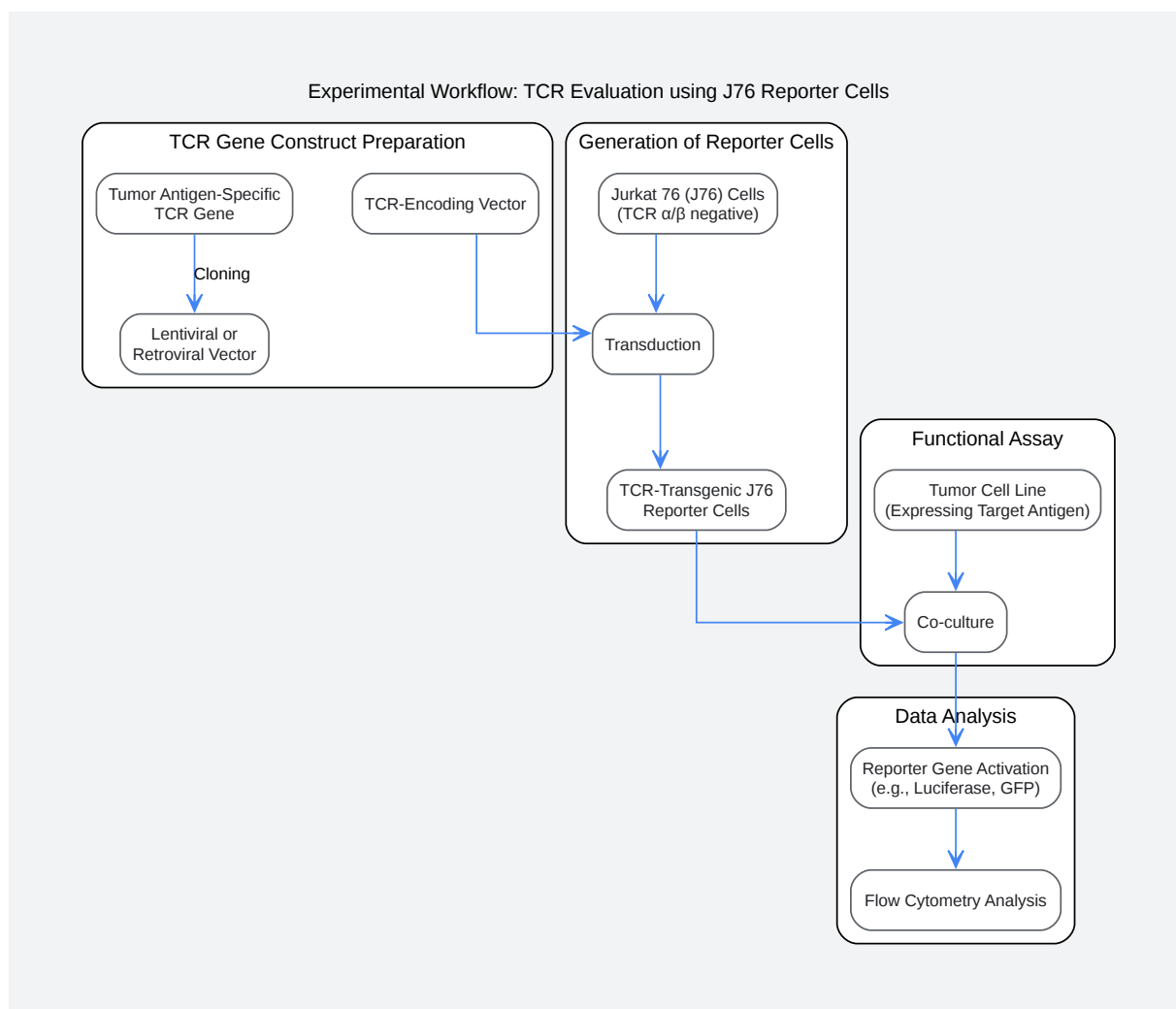
By introducing specific TCRs into J76 cells, scientists can create reporter cell lines that signal when the engineered TCR successfully recognizes its target antigen on a cancer cell.^[1] This allows for the rapid and standardized screening of various TCR constructs and the optimization of T-cell-based cancer treatments.

Key Experimental Applications of the J76 Cell Line:

- **TCR and Chimeric Antigen Receptor (CAR) Function Evaluation:** Researchers use J76-based reporter systems to assess the activation of key transcription factors involved in T-cell activation, such as NF- κ B, NFAT, and AP-1, upon antigen recognition.^[1]
- **Antigen-Specific Response Testing:** The engineered J76 cells can be co-cultured with tumor cell lines that endogenously express the target antigen or are loaded with specific antigenic peptides to determine the specificity and potency of the introduced TCR.^[1]
- **Enhancement of T-cell Response:** The J76 platform can be used to test strategies for augmenting the antitumor response, such as the co-expression of adhesion molecules or chimeric co-stimulatory receptors.^[1]

Experimental Workflow: Utilizing the J76 Reporter System

The following diagram illustrates a typical experimental workflow for evaluating TCR function using the Jurkat 76 reporter cell line.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Jurkat 76 based triple parameter reporter system to evaluate TCR functions and adoptive T cell strategies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Investigating "JCC76": A Case of Mistaken Identity in Antitumor Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672820#investigating-the-antitumor-properties-of-jcc76]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com